

A Technical Guide to the Isotopic Purity and Enrichment of 4-Nitrobenzaldehyde-d4

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Compound of Interest

Compound Name: 4-Nitrobenzaldehyde-d4

Cat. No.: B561863

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core methodologies used to determine the isotopic purity and enrichment of **4-Nitrobenzaldehyde-d4**. Accurate characterization of isotopically labeled compounds is critical in drug development and various scientific research fields to ensure the reliability and reproducibility of experimental results.

Introduction to 4-Nitrobenzaldehyde-d4

4-Nitrobenzaldehyde-d4 is a deuterated analog of 4-nitrobenzaldehyde, where four hydrogen atoms on the benzene ring have been replaced by deuterium atoms. It serves as a valuable internal standard in mass spectrometry-based quantitative analysis and as a tracer in metabolic studies. The stability and distinct mass shift of the deuterated compound allow for precise quantification and differentiation from its non-labeled counterpart.

Chemical Structure:

Caption: Chemical structure of **4-Nitrobenzaldehyde-d4**.

Isotopic Purity and Enrichment: Quantitative Data

The isotopic purity of **4-Nitrobenzaldehyde-d4** is a critical quality parameter. It is typically specified by the manufacturer and can be independently verified using analytical techniques.

The most common specification for commercially available **4-Nitrobenzaldehyde-d4** is an isotopic purity of 98 atom % D.[1]

Table 1: Supplier-Specified Isotopic Purity of **4-Nitrobenzaldehyde-d4**

Supplier	Catalog Number	Isotopic Purity	Chemical Purity	CAS Number	Molecular Formula
Sigma-Aldrich	721263	98 atom % D[1]	98% (CP)[1]	1020718-72-2[1]	O ₂ NC ₆ D ₄ CH ₂ [1]
Clearsynth	CS-T-59330	Not Specified	97.45% by HPLC[2]	1020718-72-2[2]	C ₇ HD ₄ NO ₃ [2]
MedChemExpress	HY-W007577-S	Not Specified	Not Specified	1020718-72-2	C ₇ HD ₄ NO ₃

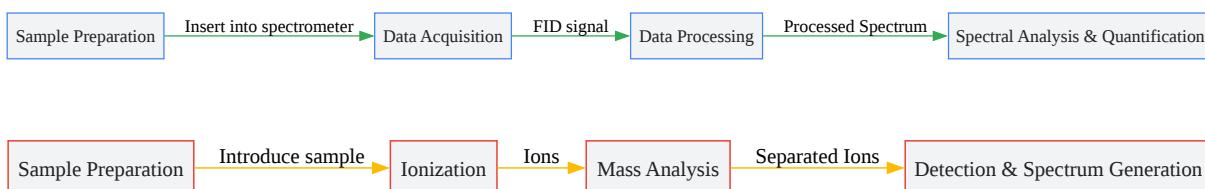
Experimental Protocols for Isotopic Purity Determination

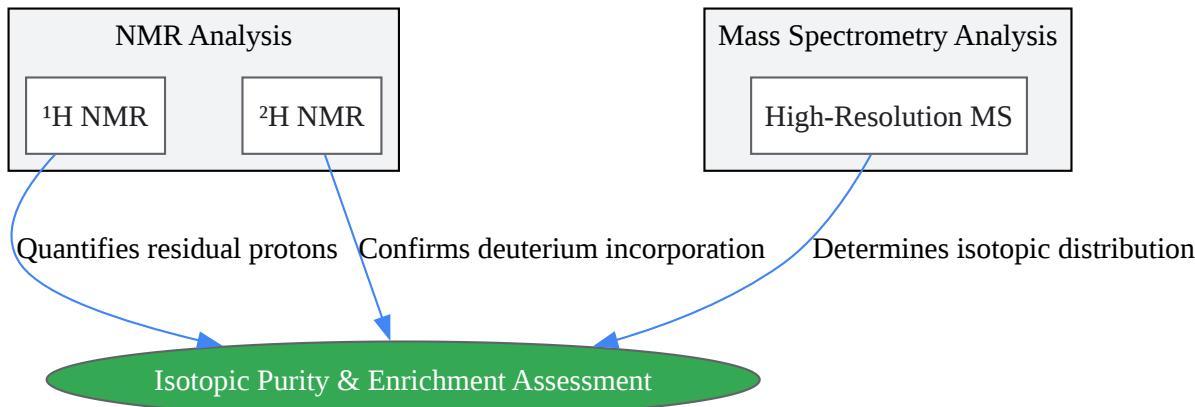
The determination of isotopic purity and enrichment of **4-Nitrobenzaldehyde-d4** primarily relies on two powerful analytical techniques: Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a non-destructive technique that provides detailed structural information and can be used to quantify the degree of deuteration at specific sites within a molecule.

Experimental Workflow for NMR Analysis:





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References

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